

Application Notes and Protocols for 2-Chloro-3-hydroxybenzamide

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Compound of Interest

Compound Name: 2-Chloro-3-hydroxybenzamide

CAS No.: 1243459-80-4

Cat. No.: B577629

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Introduction: The Strategic Importance of 2-Chloro-3-hydroxybenzamide

2-Chloro-3-hydroxybenzamide is a substituted aromatic amide of significant interest in medicinal chemistry and drug development. Its molecular structure, featuring a chlorinated phenyl ring with hydroxyl and amide functional groups, presents a unique combination of chemical properties that make it a valuable scaffold for the synthesis of novel therapeutic agents. The presence of the chloro and hydroxyl groups influences the electronic environment of the aromatic ring and the reactivity of the amide, providing opportunities for diverse chemical modifications. A thorough understanding of its handling and storage is paramount to ensure its stability, purity, and the safety of laboratory personnel.

Part 1: Physicochemical and Hazard Profile

A comprehensive grasp of the physicochemical properties and associated hazards of **2-Chloro-3-hydroxybenzamide** is fundamental for its safe handling and effective use in research.

1.1: Summary of Physicochemical Data

Property	Value	Source
Molecular Formula	C ₇ H ₆ ClNO ₂	PubChem[1]
Molecular Weight	171.58 g/mol	PubChem[2]
Appearance	White to off-white crystalline powder	Loba Chemie[3], metasci[4]
Melting Point	139-143 °C (lit.)	Sigma-Aldrich[5]
Solubility	Data not readily available; likely soluble in organic solvents like methanol, ethanol, and DMSO.	General chemical knowledge
Stability	Stable under normal, dry conditions.[6] Susceptible to degradation under certain conditions.	

1.2: Hazard Identification and GHS Classification

2-Chloro-3-hydroxybenzamide is classified as a hazardous substance. The following table summarizes its GHS classifications based on available data for similar compounds.

Hazard Class	Category	Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[7][8][9]	Warning	GHS07
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[1][10]	Warning	GHS07
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.[1][7][10]	Danger	GHS05
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation.[1][10]	Warning	GHS07
Hazardous to the Aquatic Environment, Acute Hazard	1	H400: Very toxic to aquatic life.[1][10]	Warning	GHS09

Part 2: Personal Protective Equipment (PPE) Protocols

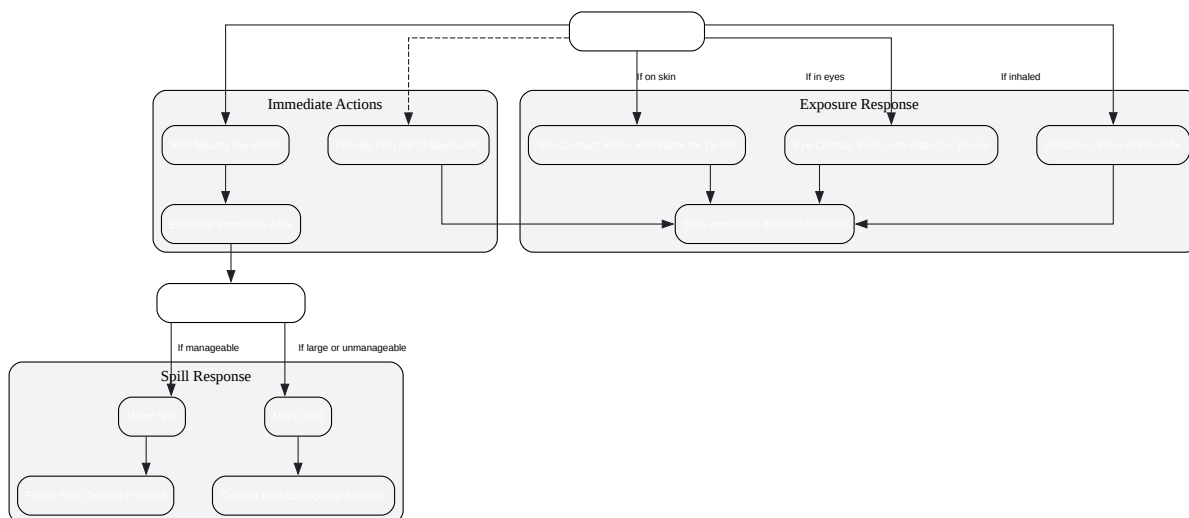
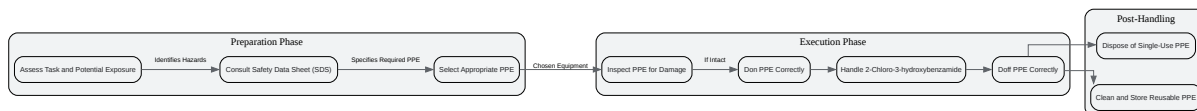
Due to the hazardous nature of **2-Chloro-3-hydroxybenzamide**, strict adherence to PPE protocols is mandatory to prevent exposure.[11]

2.1: Standard PPE Requirements

- Hand Protection: Nitrile or neoprene gloves are recommended for handling this compound. [12] Latex gloves offer minimal chemical protection and should be avoided.[12] Always inspect gloves for tears or punctures before use.[12]

- **Eye Protection:** Chemical safety goggles or a face shield must be worn to protect against splashes and airborne particles.[11][12] Standard prescription glasses are not a substitute for safety eyewear.[13]
- **Body Protection:** A lab coat or chemical-resistant apron should be worn to protect the skin and clothing from contamination.[11][14]
- **Respiratory Protection:** When handling the powder outside of a certified chemical fume hood, a NIOSH-approved N95 dust mask or a respirator with a particulate filter is required to prevent inhalation.[14]

2.2: PPE Selection and Use Workflow



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Caption: Emergency response workflow for spills and exposures.

Part 6: Waste Disposal

Proper disposal of **2-Chloro-3-hydroxybenzamide** and its associated waste is essential to prevent environmental contamination and comply with regulations.

6.1: Waste Characterization

- **2-Chloro-3-hydroxybenzamide** is a chlorinated organic compound and should be disposed of as hazardous waste. [15]* Do not dispose of this compound down the drain or in regular trash. [16]

6.2: Disposal Protocol

- Segregation: Collect all waste containing **2-Chloro-3-hydroxybenzamide**, including unused product, contaminated materials, and cleaning residues, in a dedicated and clearly labeled hazardous waste container. [16]
- Containerization: Ensure the waste container is made of a compatible material, is in good condition, and is kept securely closed when not in use.
- Labeling: Label the waste container with "Hazardous Waste" and the full chemical name: "**2-Chloro-3-hydroxybenzamide**".
- Disposal: Arrange for pickup and disposal by your institution's licensed hazardous waste management service. Follow all local, state, and federal regulations for hazardous waste disposal. [15]

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